Technical Guide: Nonafluoropentane ( ) in Drug Development[1][2][3]

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Compound of Interest		
Compound Name:	*Nonafluoropentane*	
CAS No.:	*141993-31-9*	
Cat. No.:	*B3039944*	Get Quote

Executive Summary

Nonafluoropentane (

) represents a class of Semifluorinated Alkanes (SFAs) that have emerged as critical vehicles in ophthalmic and pulmonary drug delivery.[1][2][3] Unlike perfluorocarbons (PFCs), which are lipophobic, or hydrocarbons, which are hydrophobic, **nonafluoropentane** possesses an amphiphilic structure containing a perfluorinated segment (

) and a hydrocarbon segment (

).[1][2][3] This unique "diblock" structure allows it to solubilize lipophilic Active Pharmaceutical Ingredients (APIs) while maintaining the inertness and low surface tension characteristic of fluorocarbons.[1][2][3]

Critical Disambiguation:

- Target Molecule: 1,1,1,2,2,3,3,4,4-**Nonafluoropentane** (F4H1).[1][2][3] Used in pharmaceutical research.[1][2][3]
- Common Confusion: Methyl nonafluorobutyl ether (

  , HFE-7100).[1][2][3] An industrial cleaning solvent often chemically mislabeled in trade literature.[1][2][3]

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- Related Compound: Decafluoropentane (

  , Vertrel XF).[1][2][3] A solvent and carrier fluid.[1][2][3][4][5]

Chemical Identity & Structure

The molecule consists of a perfluorobutyl tail attached to a methyl group.[1][2][3] This specific isomer is often denoted as F4H1 in pharmaceutical literature (4 fluorinated carbons, 1 hydrocarbon carbon).[1][2][3]

Chemical Data Table

Parameter	Specification
Chemical Name	1,1,1,2,2,3,3,4,4-Nonafluoropentane
Common Abbreviation	F4H1
CAS Number	158118-01-5
Molecular Formula	
Molecular Weight	234.06 g/mol
SMILES	FC(F)(F)C(F)(F)C(F)(F)C(F)(F)C
Chemical Class	Hydrofluorocarbon (HFC); Semifluorinated Alkane (SFA)

Structural Visualization

The following diagram illustrates the diblock nature of F4H1, highlighting the segregation between the fluorophilic

tail and the lipophilic

head.[1][2][3]

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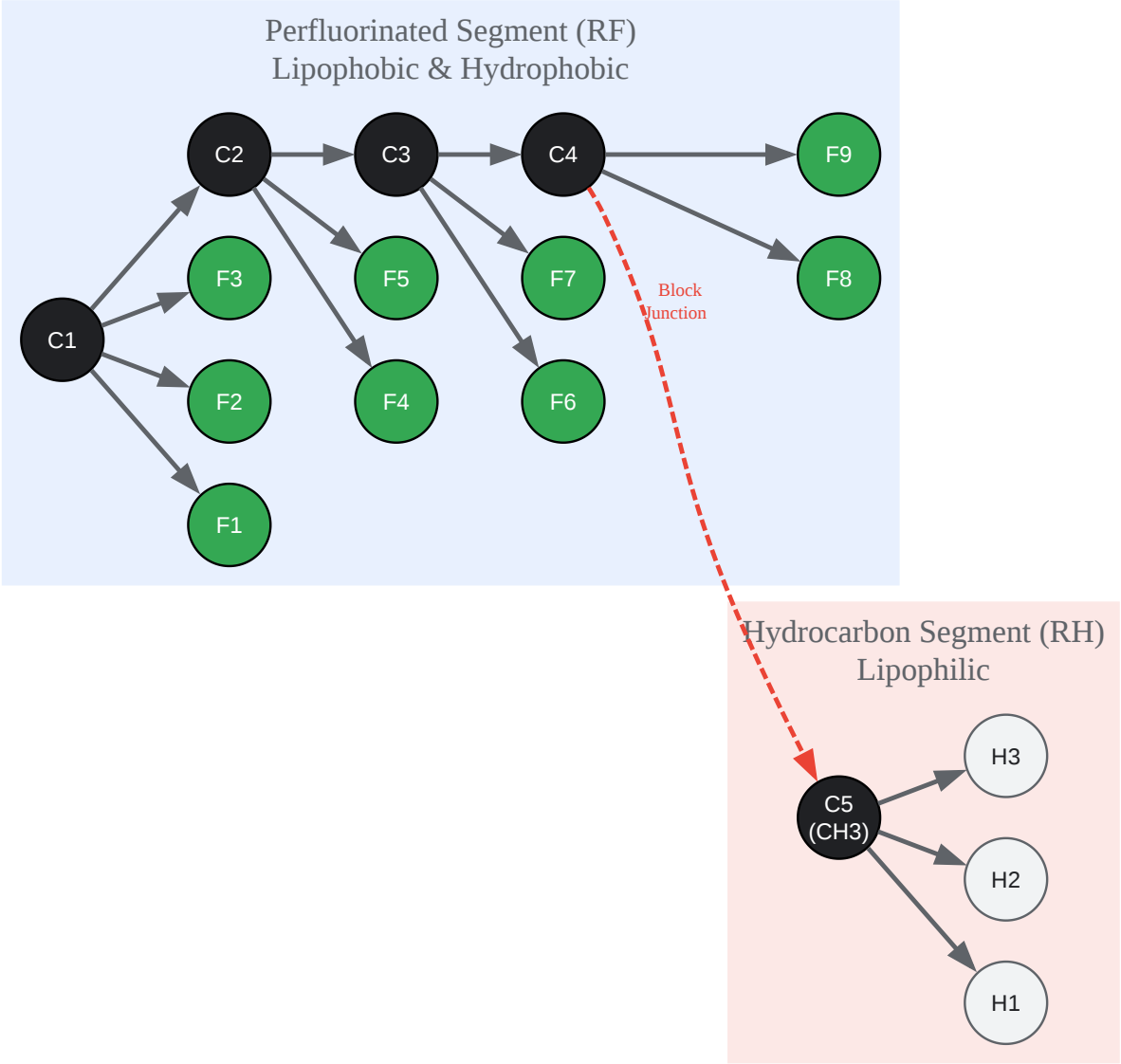

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Figure 1: Structural representation of 1,1,1,2,2,3,3,4,4-**nonafluoropentane** (F4H1).[1][2][3] The dashed red line indicates the junction between the fluorinated and hydrocarbon blocks, which imparts amphiphilic properties.[1][2][3]

Physicochemical Properties & Mechanism[1][2][3][6]

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As a Senior Application Scientist, it is crucial to understand why this molecule is selected for drug delivery. Its properties bridge the gap between aqueous saline and viscous oils.[1][2][3]

Property	Value (Approximate)	Relevance to Drug Development
Appearance	Clear, colorless liquid	Suitable for optical/ophthalmic applications.[2][3]
Density	~1.4 – 1.5 g/mL	High density allows the fluid to sink in water (e.g., in vitreous tamponades).[1][2][3]
Surface Tension	~15–20 mN/m	Extremely low; ensures rapid spreading over the corneal surface without blinking.[1][2][3]
Refractive Index	~1.29 – 1.30	Close to water (1.33), minimizing visual distortion in eye drops.[1][2][3]
Solubility	Amphiphilic	Dissolves lipophilic drugs (e.g., cyclosporine) that are insoluble in water.[1][2][3]
Water Content	0% (Non-aqueous)	Prevents hydrolysis of water-sensitive APIs; bacteriostatic (no preservatives needed).[1][2][3]

Mechanism of Action: The "EyeSol" Principle

In ophthalmic applications (e.g., dry eye disease), F4H1 and its homologs (F4H5, F6H8) function via a unique mechanism:[1][2][3]

- Solubilization: The hydrocarbon segment (

) interacts with lipophilic drug molecules.[1][2][3]

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- Spreading: The fluorinated segment (

) reduces surface tension, allowing a micro-drop (~10 µL) to cover the entire eye surface.[1][2][3]

- Retention: Unlike water, which triggers the blink reflex and drains via the nasolacrimal duct, SFAs have a longer residence time due to their non-irritating nature and lack of pH/osmolarity constraints.[1][2][3]

Experimental Protocol: SFA-Based Formulation

Objective: To formulate a preservative-free, water-free ophthalmic solution using **Nonafluoropentane** (F4H1) as a vehicle for a lipophilic API (e.g., Cyclosporine A).[1][2][3]

Safety Note: Perform all steps in a laminar flow hood. SFAs are volatile; keep containers sealed when not in use.[1][2][3]

Workflow Diagram

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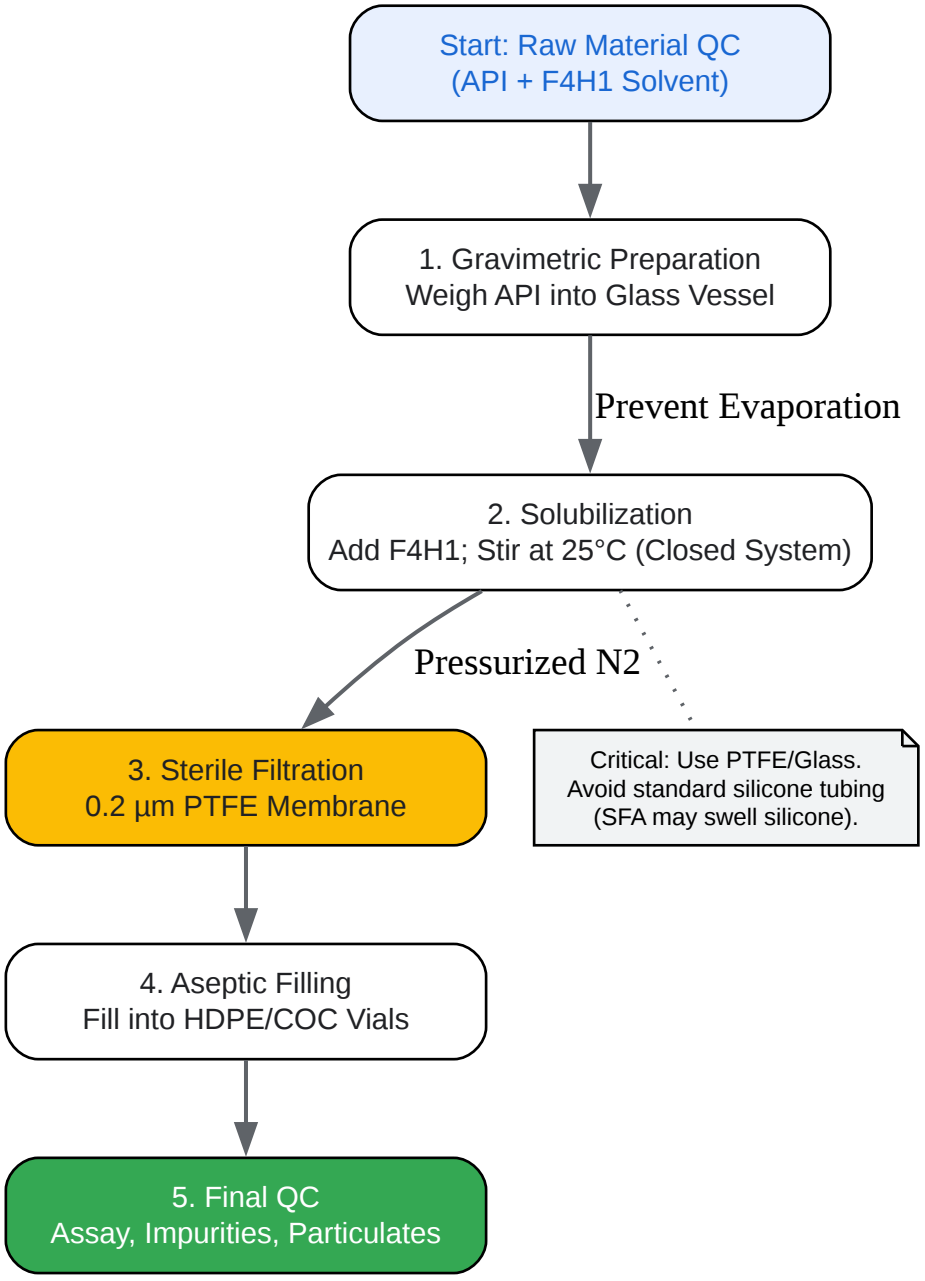

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Figure 2: Manufacturing workflow for SFA-based ophthalmic solutions. Note the material compatibility requirement (PTFE/Glass).[1][2]

Step-by-Step Methodology

- Material Preparation:
  - Ensure the API is micronized if dissolution kinetics are slow.[1][2][3]

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- Use Class A glass or Stainless Steel (316L) vessels.[1][2][3] Avoid silicone tubing, as SFAs can swell silicones.[1][2][3] Use PTFE (Teflon) or FEP tubing.[1][2][3]

- Dissolution:
  - Add the calculated mass of API to the vessel.[1][2][3]
  - Add 1,1,1,2,2,3,3,4,4-**nonafluoropentane** (F4H1) by weight (gravimetric addition is more precise due to high density).[1][2][3]
  - Stir magnetically at ambient temperature (

). Ensure the vessel is tightly capped to prevent solvent loss (SFA volatility is significant).[1][2][3]

- Sterile Filtration:
  - Pass the solution through a 0.22 µm hydrophobic PTFE filter.[1][2][3]
  - Note: Do not use hydrophilic filters (e.g., PES, Nylon) as the SFA will not wet them easily, requiring excessive pressure.[1][2][3]

- Filling & Packaging:
  - Fill into sterile High-Density Polyethylene (HDPE) or Cyclic Olefin Copolymer (COC) vials.
  - Install a dropper tip designed for low surface tension liquids (to prevent uncontrolled dripping).[1][2][3]

Safety & Toxicology

Nonafluoropentane (F4H1) and related SFAs are chemically and physiologically inert.[1][2][3]

- Metabolism: They are not metabolized by the human body.[1][2][3] They are excreted unchanged, primarily via exhalation due to their volatility.[1][2][3]

- Ocular Tolerance: Clinical studies on SFA-based eye drops (e.g., Novaliq's EyeSol platform) demonstrate excellent tolerability with no burning or stinging, as they do not interact with corneal nociceptors (which respond to pH/osmolarity in aqueous solutions).[1][2][3]

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- Systemic Toxicity: Extremely low.[1][2][3][4][5] SFAs are related to perfluorocarbons used in liquid ventilation and blood substitutes.[1][2][3]

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